

Essential Safety and Operational Guide for Handling Br-PEG4-CH2-Boc

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Compound of Interest

Compound Name: *Br-PEG4-CH2-Boc*

Cat. No.: *B606398*

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This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Br-PEG4-CH2-Boc** (tert-Butyl 14-Bromo-3,6,9,12-tetraoxatetradecanoate). Adherence to these procedures is vital for ensuring laboratory safety and maintaining the integrity of the product.

Physicochemical and Storage Data

A summary of the key quantitative data for **Br-PEG4-CH2-Boc** is presented in the table below for easy reference.

Property	Value	Source
CAS Number	1807505-29-8	[1][2]
Molecular Formula	C ₁₄ H ₂₇ BrO ₆	[2]
Molecular Weight	371.27 g/mol	[1]
Appearance	Colorless to Yellow/Light Yellow Clear Liquid	[1][2]
Purity	>95.0% to ≥97.0%	[1][2]
Storage (Pure Form)	-20°C (3 years)	[2]
Storage (Refrigerated)	0-10°C	[1]
Storage (In Solvent)	-80°C (6 months), -20°C (1 month)	[2]
Shipping Condition	Ambient Temperature	[3][4]
Known Sensitivity	Heat Sensitive	[1]

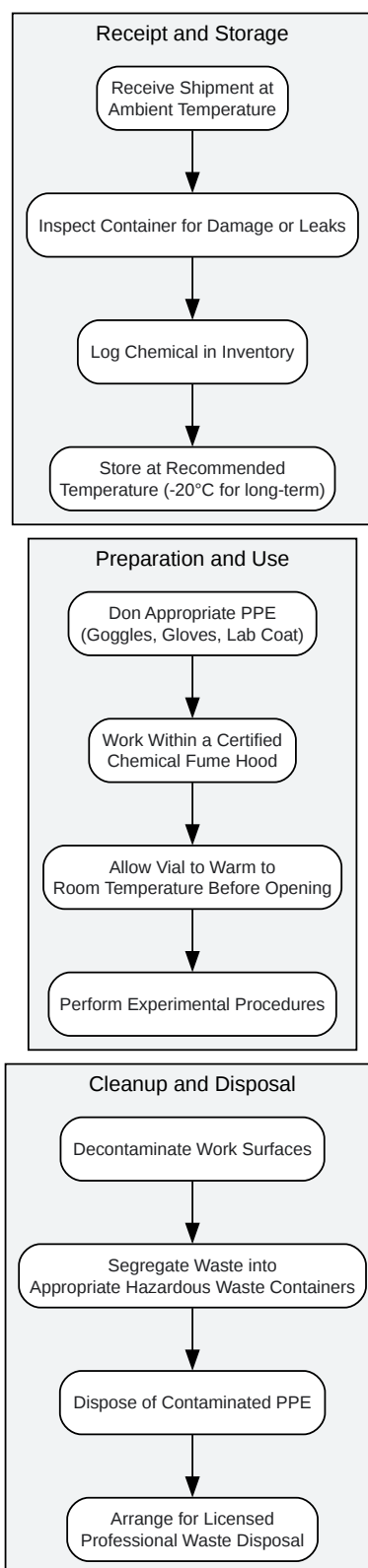
Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **Br-PEG4-CH2-Boc** is not readily available, the following personal protective equipment recommendations are based on standard laboratory practices for similar PEGylated compounds.

PPE Category	Item	Specifications
Eye Protection	Safety Goggles	Chemical splash goggles compliant with ANSI Z87.1 standards.
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. It is advisable to consult the manufacturer's glove compatibility chart.
Body Protection	Laboratory Coat	A long-sleeved lab coat, fully buttoned. For larger quantities or risk of splashing, a chemical-resistant apron is also recommended.
Respiratory	Fume Hood	All handling of Br-PEG4-CH2-Boc should be conducted in a certified chemical fume hood to avoid inhalation of any potential vapors or mists.

Operational Plan: Step-by-Step Handling Protocol

The following workflow outlines the safe handling of **Br-PEG4-CH2-Boc** from receipt to disposal.



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Caption: Workflow for the safe handling of **Br-PEG4-CH2-Boc**.

Disposal Plan

Proper disposal of **Br-PEG4-CH2-Boc** and its waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- **Waste Segregation:** All waste materials, including unused product, solutions, and contaminated consumables (e.g., pipette tips, vials, gloves), should be collected in a designated and properly labeled hazardous waste container.
- **Professional Disposal:** It is recommended to contact a licensed professional waste disposal service for the final disposal of the chemical waste.[5]
- **Disposal Method:** Chemical incineration in a facility equipped with an afterburner and scrubber is a suggested method of disposal for similar chemical compounds.[5]
- **Contaminated Packaging:** Dispose of the original packaging as unused product.[5]

It is imperative to consult with your institution's Environmental Health and Safety (EHS) department for specific disposal guidelines and to ensure compliance with all local, state, and federal regulations.

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